

Unveiling the Molecular Weight of 6-Hydroxy Chlorzoxazone-¹³C₆: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxy Chlorzoxazone-13C6

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This technical guide provides a detailed analysis of the molecular weight of 6-Hydroxy Chlorzoxazone-¹³C₆, an isotopically labeled metabolite of the muscle relaxant Chlorzoxazone. Understanding the precise molecular weight of isotopically labeled compounds is critical for their application in metabolic studies, pharmacokinetic analyses, and as internal standards in quantitative bioanalysis. This document outlines the foundational chemical information, a step-by-step calculation of the molecular weight, and a summary of the relevant data.

Core Chemical Properties

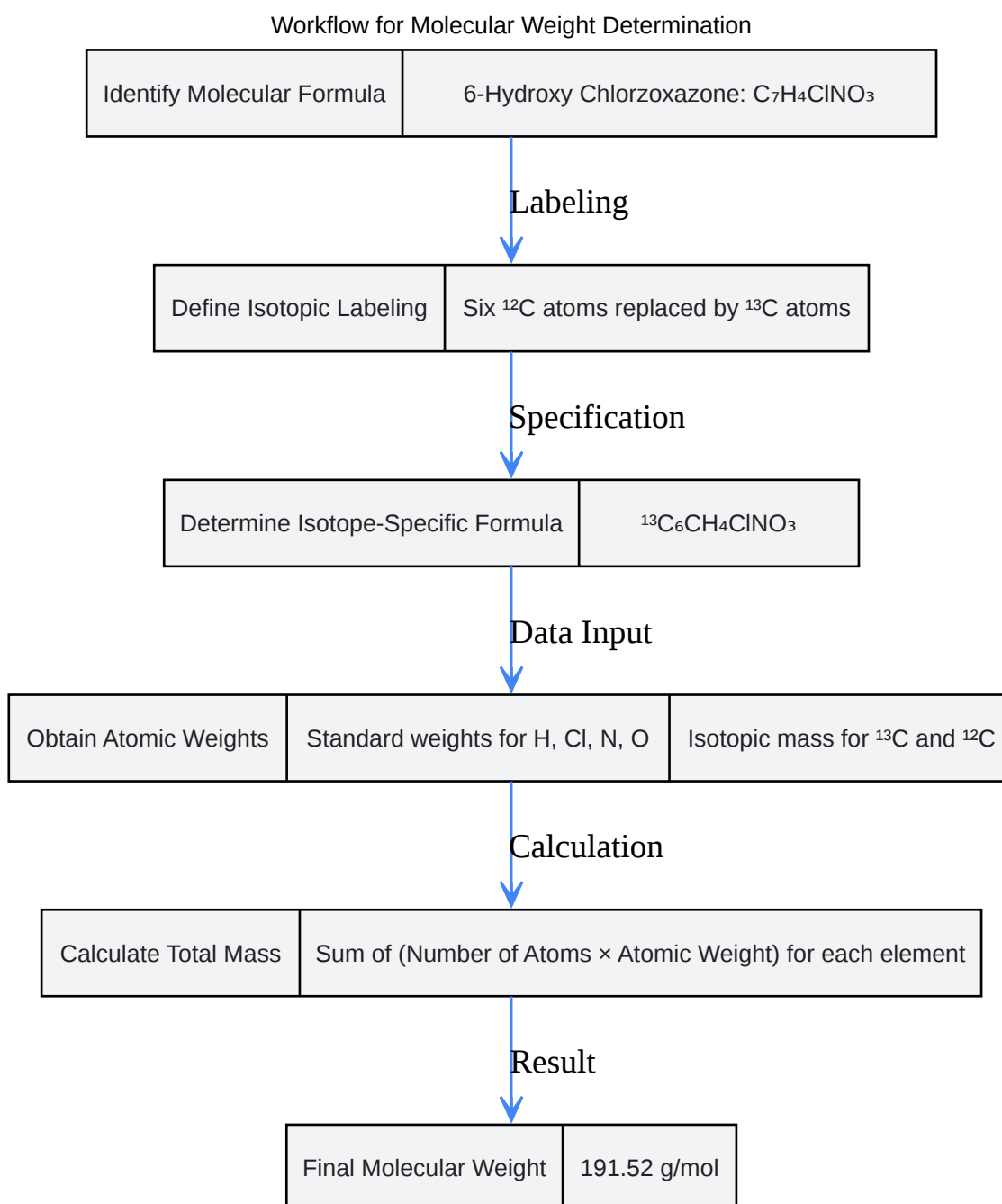
The determination of the molecular weight of 6-Hydroxy Chlorzoxazone-¹³C₆ is predicated on its molecular formula and the atomic masses of its constituent isotopes. The parent compound, 6-Hydroxy Chlorzoxazone, is a metabolite of Chlorzoxazone. The introduction of six Carbon-13 isotopes into the molecule significantly alters its mass, providing a distinct signature for analytical detection.

Compound	Molecular Formula	Standard Molecular Weight (g/mol)
Chlorzoxazone	C ₇ H ₄ ClNO ₂	169.56
6-Hydroxy Chlorzoxazone	C ₇ H ₄ ClNO ₃	185.56[1][2]
6-Hydroxy Chlorzoxazone- ¹³ C ₆	¹³ C ₆ CH ₄ ClNO ₃	191.52[3][4][5][6]

Methodology for Molecular Weight Calculation

The molecular weight of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$ is calculated by summing the atomic weights of each atom in its molecular formula. The key distinction in this calculation is the use of the atomic mass of the Carbon-13 isotope (^{13}C) for the six labeled carbon atoms, and the standard atomic weight for the remaining carbon atom and all other elements.

The workflow for this determination can be visualized as follows:



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Caption: Workflow for determining the molecular weight of an isotopically labeled compound.

Atomic Weights of Constituent Elements

The following table lists the standard atomic weights for the elements present in the molecule, alongside the specific atomic mass for the Carbon-13 isotope.

Element	Isotope	Number of Atoms	Atomic Weight (u)
Carbon	^{13}C	6	13.003354835[7][8]
Carbon	^{12}C	1	12.011 (Standard)
Hydrogen	H	4	1.008
Chlorine	Cl	1	35.453
Nitrogen	N	1	14.007
Oxygen	O	3	15.999

Detailed Calculation

The molecular weight is the sum of the masses of all atoms in the molecule:

- Mass from ^{13}C : 6 atoms \times 13.003355 u = 78.02013 u
- Mass from ^{12}C : 1 atom \times 12.011 u = 12.011 u
- Mass from H: 4 atoms \times 1.008 u = 4.032 u
- Mass from Cl: 1 atom \times 35.453 u = 35.453 u
- Mass from N: 1 atom \times 14.007 u = 14.007 u
- Mass from O: 3 atoms \times 15.999 u = 47.997 u

Total Molecular Weight = 78.02013 + 12.011 + 4.032 + 35.453 + 14.007 + 47.997 = 191.52013 u

This calculated value is consistent with the experimentally determined and reported molecular weight of 191.52 g/mol .^{[3][4][5][6]}

Conclusion

The molecular weight of 6-Hydroxy Chlorzoxazone-¹³C₆ is definitively established as 191.52 g/mol . This value is derived from its molecular formula, ¹³C₆CH₄CINO₃, and the precise atomic masses of its constituent isotopes. Accurate knowledge of this molecular weight is fundamental for researchers utilizing this stable isotope-labeled compound in advanced analytical and metabolic studies, ensuring the precision and reliability of experimental outcomes. The systematic replacement of six Carbon-12 atoms with Carbon-13 isotopes provides a substantial mass shift, facilitating its differentiation from the unlabeled endogenous compound in complex biological matrices.

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